

Process Development & Scale-Up: Synthesis of 4-(Benzyl(ethyl)amino)benzaldehyde

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Compound of Interest

Compound Name: 4-(Benzyl(ethyl)amino)benzaldehyde

CAS No.: 67676-47-5

Cat. No.: B1267760

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Executive Summary

This application note details the robust, scalable synthesis of **4-(Benzyl(ethyl)amino)benzaldehyde** (CAS 2645-03-6), a critical intermediate in the manufacture of triphenylmethane dyes (e.g., Acid Violet 17) and functional organic materials.

The protocol utilizes the Vilsmeier-Haack formylation, optimized for kilogram-scale production. Unlike bench-scale methods that prioritize speed, this process prioritizes thermal safety, impurity profile control, and solvent recovery. We address the specific challenges of scaling the exothermic formation of the Vilsmeier reagent and the hydrolysis of the iminium intermediate.

Retrosynthetic Analysis & Strategy

The target molecule contains an electron-rich aromatic ring activated by a tertiary amine. The most reliable industrial route is the electrophilic aromatic substitution using a chloroiminium species (Vilsmeier reagent).

Reaction Scheme

Strategic Justification

- Regioselectivity: The bulky

-benzyl and

-ethyl groups sterically hinder the ortho positions, directing formylation almost exclusively to the para position (>98% regioselectivity).

- Cost-Efficiency: POCl

and DMF are inexpensive bulk chemicals.

- Scalability: The reaction is homogeneous, avoiding mass-transfer issues common in heterogeneous catalysis.

Process Safety & Hazard Analysis (PHA)

WARNING: This protocol involves hazardous reagents. All operations must be conducted in a fume hood or a closed reactor system.

Hazard Class	Critical Control Point (CCP)	Mitigation Strategy
Thermal Runaway	Vilsmeier Reagent Formation	Maintain
		C during POCl addition. Use active cooling.
Toxic Vapor	POCl	Closed dosing system. Scrubber connected to reactor vent (NaOH trap).
	Handling	
Exothermic Hydrolysis	Quenching Step	Inverse addition: Add reaction mixture to ice water, not water to acid. Control rate to keep C.
Chemical Burns	Corrosive Reagents	Full PPE (Chem-suit, Face shield, Butyl gloves).

Experimental Protocol: 1.0 Mole Scale-Up

Target Scale: ~239 g theoretical yield Substrate:

-Ethyl-

-benzylaniline (MW: 211.3 g/mol)

Equipment Setup

- Reactor: 2L Double-jacketed glass reactor with bottom drain.
- Agitation: Overhead mechanical stirrer (Anchor or Pitch-blade impeller) set to 250 RPM.
- Temperature Control: Circulating chiller/heater (-20°C to 100°C).
- Dosing: Pressure-equalizing dropping funnel or peristaltic pump (chemically resistant tubing).
- Monitoring: Internal thermocouple (PT100).

Step-by-Step Methodology

Phase A: Formation of Vilsmeier Reagent

- Charge DMF: Add 300 mL (approx. 4.0 eq) of anhydrous
-Dimethylformamide to the reactor.
- Cooling: Set jacket temperature to -5°C. Cool solvent until internal temperature reaches 0°C.
- POCl

Addition: Slowly add 102 mL (1.1 eq, 168.6 g) of Phosphoryl Chloride via dropping funnel.

- Rate: Adjust to maintain internal temperature below 10°C.
- Observation: Solution will turn slightly yellow/orange. A slight precipitate (Vilsmeier salt) may form.
- Aging: Stir at 0-5°C for 30 minutes to ensure complete formation of the electrophile.

Phase B: Substrate Addition & Reaction

- Substrate Prep: If
-Ethyl-
-benzylaniline is viscous, dilute with 50 mL DMF.
- Addition: Add 211.3 g (1.0 mol) of
-Ethyl-
-benzylaniline dropwise.
 - Exotherm: Mild exotherm expected. Maintain
C.
- Heating: Ramp temperature to 80°C over 45 minutes.
- Reaction: Hold at 80°C for 3-4 hours.

- PAT: Monitor via TLC (Hexane:EtOAc 8:2) or HPLC. Target: <1% starting material.

Phase C: Quenching & Hydrolysis (Critical)

- Cooling: Cool reaction mass to 25°C.
- Quench Prep: In a separate 5L vessel, prepare 1.5 kg of crushed ice and 500 mL water.
- Inverse Quench: Slowly pour the reaction mixture onto the ice/water with vigorous stirring.
 - Chemistry: The iminium intermediate hydrolyzes to the aldehyde.
- Neutralization: The solution will be acidic (pH < 1). Slowly add 20% NaOH solution or Sodium Acetate (sat.) until pH reaches 6-7.
 - Precipitation: The product usually separates as a heavy oil or solidifies upon standing/cooling.

Phase D: Workup & Purification

- Extraction: Extract with Dichloromethane (DCM) (mL).
- Washing: Wash organic layer with Sat. NaHCO (removes acid traces) and Brine.
- Drying: Dry over anhydrous NaSO. Filter.
- Concentration: Evaporate solvent under reduced pressure.
- Crystallization: Recrystallize the crude residue from Ethanol (95%) or Isopropanol.
 - Dissolve hot, cool slowly to 4°C. Filter yellow crystals.

Process Analytical Technology (PAT) & QC In-Process Control (IPC)

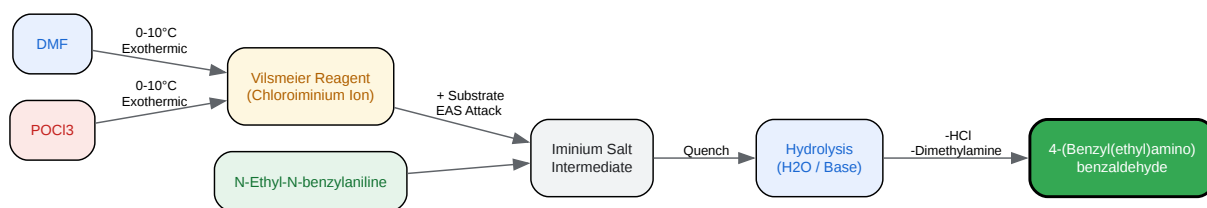
Parameter	Method	Specification
Reaction Conversion	HPLC (C18, ACN/H2O)	Area% SM < 0.5%
Vilsmeier Formation	Temperature Log	No spikes > 15°C
Quench pH	pH Meter	Final pH 6.0 - 7.0

Final Product Specifications

- Appearance: Light yellow to greenish-yellow crystalline solid.
- Melting Point: 88–90 °C (Lit. value).
- Purity (HPLC): > 98.0%.
- Structure: Confirmed by ¹H-NMR (Aldehyde proton singlet at ~9.7 ppm).

Process Visualization Reaction Mechanism

The following diagram illustrates the electrophilic attack and subsequent hydrolysis.

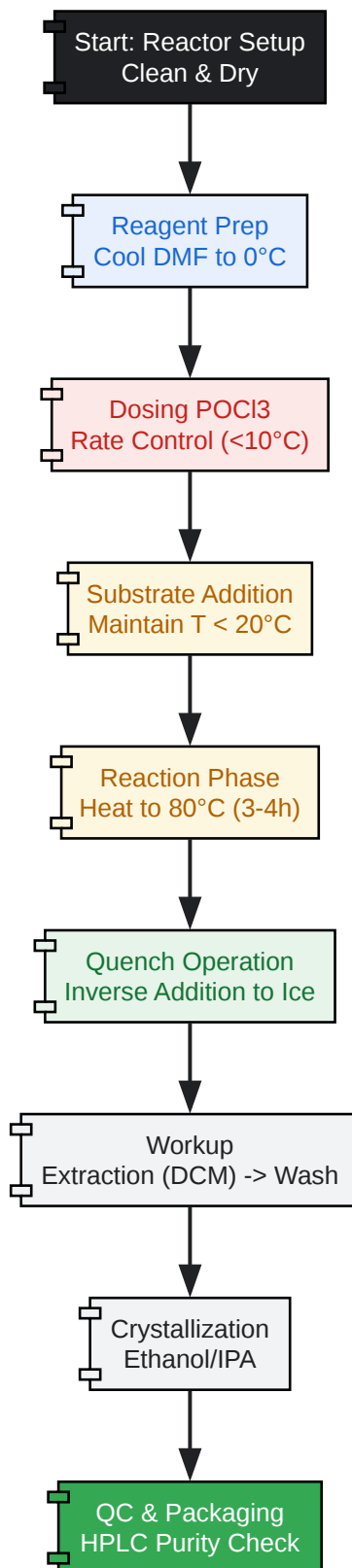


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Figure 1: Mechanistic pathway of the Vilsmeier-Haack formylation for tertiary anilines.

Scale-Up Process Flow

Operational workflow for the 1kg scale production.



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Figure 2: Unit operation workflow for the scale-up synthesis.

Troubleshooting Guide

Observation	Root Cause	Corrective Action
Low Yield	Incomplete Vilsmeier reagent formation.	Ensure POCl is fresh. Increase aging time at 0°C before adding substrate.
Dark/Tarred Product	Reaction temperature too high (>90°C) or "hot spots" during addition.	Strictly control dosing rate. Ensure efficient stirring.
Product is Oily	Residual DMF or incomplete neutralization.	Wash organic layer thoroughly with water. Ensure pH is adjusted to neutral/slightly basic during quench to free the base.
Ortho-isomer Impurity	High temperature during initial mixing.	Keep temperature < 20°C until all substrate is added.

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